Application Note: Asymmetric Transfer Hydrogenation using (R)-1-phenyl-1,2-ethanediamine[1]

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Compound of Interest

Compound Name:	*(1R)-1-phenylethane-1,2-diamine*
CAS No.:	*62779-69-5*
Cat. No.:	*B3181229*

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Introduction & Mechanistic Principles

Asymmetric Transfer Hydrogenation (ATH) represents a safer, more operational alternative to high-pressure hydrogenation, utilizing liquid hydrogen donors (e.g., 2-propanol or formic acid) under mild conditions.[1] The efficacy of this transformation relies on Metal-Ligand Bifunctional Catalysis, a concept pioneered by Noyori and Ikariya.

In this system, (R)-1-phenyl-1,2-ethanediamine serves as the chiral backbone.[1] Unlike its diphenyl counterpart (DPEN), the monophenyl ligand possesses a single chiral center at the benzylic position (

), creating a unique "chiral pocket" that differentiates the prochiral faces of the ketone substrate.

Mechanism of Action

The active catalyst is a Ruthenium(II)-hydride amine complex formed in situ or isolated.[1] The reaction proceeds via an outer-sphere mechanism:

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- Proton Transfer: The substrate (ketone) accepts a proton from the ligand's amine (

) and a hydride from the Ruthenium center simultaneously.[1]

- Transition State: A six-membered pericyclic transition state stabilizes the substrate via hydrogen bonding, ensuring high enantioselectivity.

- Regeneration: The resulting 16-electron Ru-amide species dehydrogenates the hydrogen donor (e.g., isopropanol) to regenerate the active Ru-hydride.[1]

Comparison: Monophenyl vs. Diphenyl

Feature	(R)-1-phenyl-1,2-ethanediamine	(R,R)-DPEN
Steric Bulk	Moderate (One Ph group)	High (Two Ph groups)
Chiral Centers	1 (Benzylic)	2 (Benzylic)
Cost/Availability	Accessible from phenylglycine	Widely commercial
Substrate Scope	Excellent for sterically demanding ketones	Standard for aromatic ketones

Ligand & Catalyst Preparation

The active catalyst is typically a Ru(II)-arene-monosulfonated diamine complex.[1] The free diamine must first be derivatized to its mono-N-sulfonylated form to enable the bifunctional mechanism.[1]

A. Ligand Synthesis: N-Tosyl-(R)-1-phenyl-1,2-ethanediamine

Objective: Regioselective tosylation of the less hindered terminal amine.[1]

- Reagents: (R)-1-phenyl-1,2-ethanediamine (1.0 equiv), p-Toluenesulfonyl chloride (TsCl, 1.0 equiv), Triethylamine (Et

  N, 1.1 equiv), Dichloromethane (DCM).[1]

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- Rationale: The primary amine at the

  position is less sterically hindered than the benzylic amine at

  , allowing for high regioselectivity at low temperatures.

Protocol:

- Dissolve (R)-1-phenyl-1,2-ethanediamine (10 mmol) and Et

  N (11 mmol) in anhydrous DCM (50 mL) under Nitrogen.
- Cool the solution to 0 °C using an ice bath.
- Add a solution of TsCl (10 mmol) in DCM (20 mL) dropwise over 1 hour. Critical: Slow addition prevents bis-tosylation.[1]
- Stir at 0 °C for 2 hours, then allow to warm to room temperature (RT) over 4 hours.
- Workup: Wash with water (2 x 30 mL) and brine. Dry over Na

  SO

  and concentrate.
- Purification: Recrystallize from EtOAc/Hexane or purify via flash chromatography (SiO

  , DCM:MeOH 95:5) to yield (R)-N-(2-amino-2-phenylethyl)-4-methylbenzenesulfonamide.[1]

B. Catalyst Complexation: RuCl(p-cymene)[(R)-Ts-PEDA]

Protocol:

- Combine [RuCl

  (p-cymene)]

  (0.5 mmol) and the N-Tosyl ligand (1.0 mmol) in 2-propanol (10 mL).
- Add KOH (2.0 mmol) or Et

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N (2.0 mmol).

- Heat at 80 °C for 1 hour under Argon. The solution typically turns deep orange/red.
- Concentrate in vacuo. The catalyst can be used in situ or isolated by recrystallization.

Experimental Protocol: ATH of Acetophenone

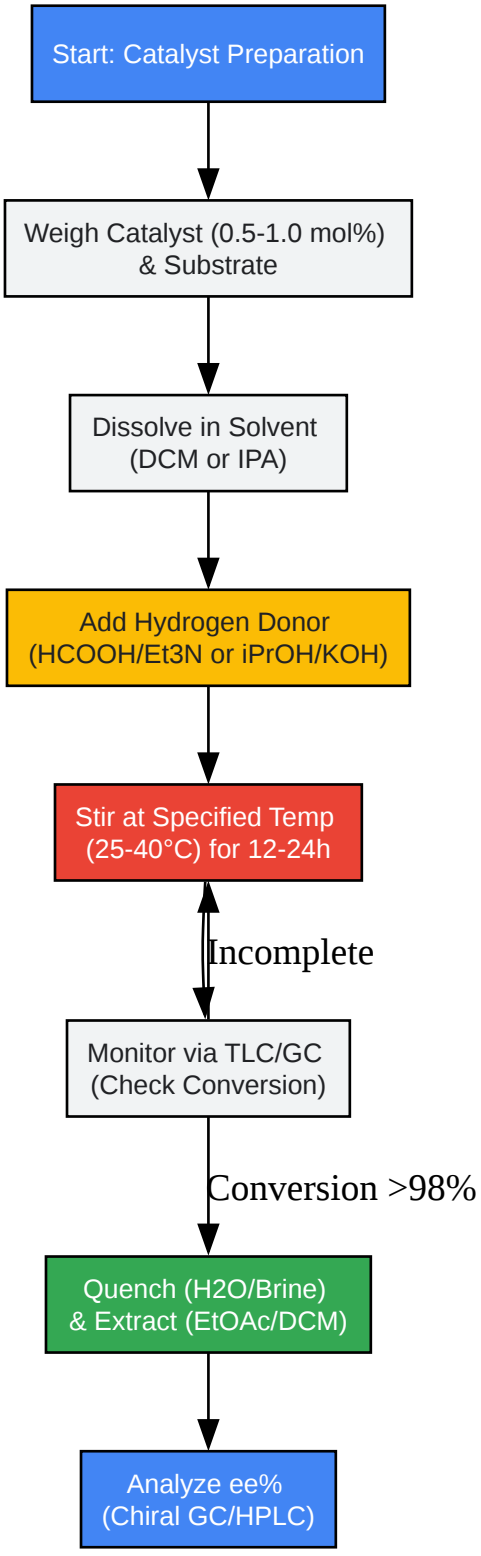
This standard operating procedure (SOP) describes the reduction of acetophenone to (R)-1-phenylethanol.[1]

Materials

- Substrate: Acetophenone (purified/distilled).
- Catalyst: RuCl(p-cymene)[(R)-Ts-PEDA] (prepared above).[1]
- Hydrogen Donor: Azeotropic Formic Acid / Triethylamine (5:2 molar ratio) OR 2-Propanol.[1]
- Solvent: Dichloromethane (for FA/TEA) or 2-Propanol (for IPA system).[1]

Workflow Diagram (DOT)

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Caption: Step-by-step workflow for the Asymmetric Transfer Hydrogenation of ketones.

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Detailed Steps (Formic Acid/TEA Method)

- Inert Setup: Flame-dry a Schlenk tube or round-bottom flask and purge with Nitrogen.[1]
- Charging: Add Acetophenone (1.0 mmol, 120 mg) and Ru-Catalyst (0.005 mmol, 0.5 mol% loading).
- Solvent: Add anhydrous DCM (2.0 mL). Note: DCM is often preferred for FA/TEA systems to prevent phase separation.
- H-Donor Addition: Syringe in Formic Acid/Triethylamine azeotrope (5:2, 0.5 mL, ~5 equiv hydride).
- Reaction: Stir vigorously at 25–30 °C. Evolution of CO

  gas will be observed.
  - Tip: Use an open needle or bubbler to vent CO

    .
- Monitoring: Check conversion by TLC (Hexane:EtOAc 4:1) or GC after 12 hours.[1]
- Quench: Add water (5 mL) to stop the reaction.
- Extraction: Extract the aqueous layer with DCM (3 x 5 mL). Wash combined organics with saturated NaHCO

  (to remove residual acid) and brine.[1]
- Purification: Dry over MgSO

  , filter, and concentrate. Purify via flash column chromatography if necessary (though quantitative conversion often yields pure product).[1]

Catalytic Cycle & Mechanism

The following diagram illustrates the outer-sphere bifunctional mechanism specific to the (R)-1-phenyl-1,2-ethanediamine system.

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Caption: Outer-sphere catalytic cycle showing the hydride transfer via the Ru-H and N-H bifunctional interface.

Optimization & Troubleshooting

To maximize Enantiomeric Excess (ee) and Conversion, consider the following parameters:

Table 1: Critical Reaction Parameters

Parameter	Recommendation	Effect on Reaction
S/C Ratio	100 - 1000	Higher ratios increase efficiency but require longer times and purer substrates.[1]
Temperature	0 °C to 40 °C	Lower temp increases ee but decreases rate. 25-30 °C is standard.[1]
Solvent	DCM, MeOH, or Neat	DCM usually yields higher ee for FA/TEA. Water can be used with surfactants.
Ligand Structure	N-Tosyl vs N-Mesyl	N-Tosyl is standard.[1] N-Mesyl (methanesulfonyl) is less bulky, useful for steric substrates.[1]
Base	KOH vs Et N	KOH is required for IPA system. Et N is intrinsic to FA/TEA system.

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Troubleshooting Guide

- Low Conversion:
  - Check purity of substrate (remove halides/acids).[1]
  - Ensure effective CO

    venting (equilibrium shift).
  - Increase catalyst loading to 1 mol%.
- Low Enantioselectivity (ee):
  - Lower the reaction temperature (try 0 °C).
  - Switch solvent to DCM (non-polar solvents often enhance cation-pi interactions in the TS).[1]
  - Verify the optical purity of the starting (R)-1-phenyl-1,2-ethanediamine.

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Sources

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